

# sulfaguanidine chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025



# Sulfaguanidine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## **Abstract**

**Sulfaguanidine** is a sulfonamide antibiotic that has been historically significant in the treatment of enteric infections. Its mechanism of action involves the competitive inhibition of dihydropteroate synthase, an essential enzyme in the bacterial folic acid synthesis pathway. This guide provides an in-depth overview of **sulfaguanidine**'s chemical structure, physicochemical properties, and mechanism of action. Furthermore, it details experimental protocols for its synthesis and analysis, offering a valuable resource for researchers and professionals in drug development and related scientific fields.

## **Chemical Structure and Identification**

**Sulfaguanidine**, with the IUPAC name 4-amino-N-(aminoiminomethyl)benzenesulfonamide, is a derivative of sulfanilamide containing a guanidine moiety.[1] This structural feature is crucial to its biological activity and physicochemical properties.

Chemical Structure of Sulfaguanidine

**Figure 1.** 2D Chemical Structure of **Sulfaguanidine**.



## 3D Chemical Structure of Sulfaguanidine

Figure 2. 3D Conformer of Sulfaguanidine.

The key identifiers and molecular details of **sulfaguanidine** are summarized in the table below.

Identifier	Value	Reference
IUPAC Name	4-amino-N- (aminoiminomethyl)benzenesul fonamide	[1]
CAS Number	57-67-0	[2]
Molecular Formula	C7H10N4O2S	[2]
Molecular Weight	214.24 g/mol	[2]
Canonical SMILES	C1=CC(=CC=C1N)S(=O) (=O)NC(=N)N	[3]
InChI Key	BRBKOPJOKNSWSG- UHFFFAOYSA-N	[4]

# **Physicochemical Properties**

The physicochemical properties of **sulfaguanidine** are critical for its formulation, delivery, and pharmacokinetic profile. It is characterized as a white to off-white crystalline powder.[5]

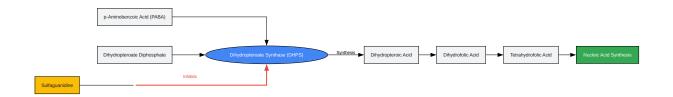


Property	Value	Reference
Melting Point	190-193 °C	[6]
Solubility in Water	0.805 mg/mL	[7]
Solubility in Ethanol	Slightly soluble	[8]
Solubility in Acetone	Slightly soluble	[8]
Solubility in Dilute HCl	Soluble (50 mg/mL in 1 M HCl)	[9]
pKa (Strongest Acidic)	10.53	[7]
pKa (Strongest Basic)	7.72	[7]
logP	-0.55	[7]
Polar Surface Area	122.06 Ų	[7]

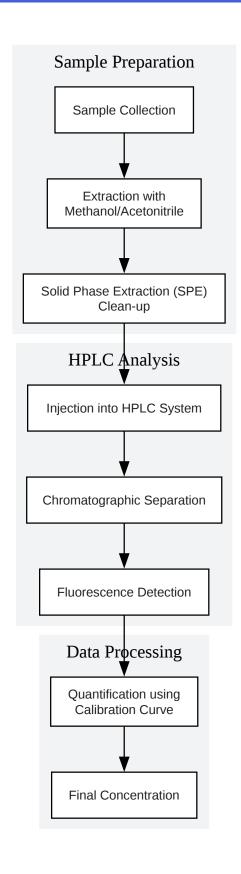
# Mechanism of Action: Inhibition of Folic Acid Synthesis

**Sulfaguanidine** exerts its bacteriostatic effect by acting as a competitive inhibitor of the enzyme dihydropteroate synthase (DHPS).[10] This enzyme is crucial for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid which is essential for the synthesis of nucleic acids and some amino acids in bacteria. By mimicking the natural substrate of DHPS, para-aminobenzoic acid (PABA), **sulfaguanidine** effectively blocks the bacterial folic acid synthesis pathway.[10]









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## References

- 1. tandfonline.com [tandfonline.com]
- 2. CN106187830A A kind of preparation method of sulfaguanidine Google Patents [patents.google.com]
- 3. tandfonline.com [tandfonline.com]
- 4. HPLC Separation of Antibiotics on Newcrom A Column | SIELC Technologies [sielc.com]
- 5. tandfonline.com [tandfonline.com]
- 6. Method for synthesizing sulphaguanidine Eureka | Patsnap [eureka.patsnap.com]
- 7. researchgate.net [researchgate.net]
- 8. Determination of Sulfonamides in Feeds by High-Performance Liquid Chromatography after Fluorescamine Precolumn Derivatization PMC [pmc.ncbi.nlm.nih.gov]
- 9. Sulfaguanidine 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 10. Sulfaguanidine | 57-67-0 [chemicalbook.com]
- To cite this document: BenchChem. [sulfaguanidine chemical structure and properties].
  BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682504#sulfaguanidine-chemical-structure-and-properties]

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